

Application Note: Rheological Characterization of Ebecryl 220 for 3D Printing Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ebecryl 220

CAS No.: 50843-44-2

Cat. No.: B14172328

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Introduction

Ebecryl 220 is a hexafunctional aromatic urethane acrylate oligomer known for its rapid curing characteristics under ultraviolet (UV) light or electron beam (EB) exposure.^{[1][2]} Its high reactivity, coupled with the excellent hardness, scratch resistance, and solvent resistance of the cured material, makes it a candidate for various applications, including 3D printing.^[1] The rheological properties of a resin are critical for its processability in 3D printing, directly influencing factors such as layer recoating, feature resolution, and the mechanical properties of the final printed object. This document provides a detailed protocol for the rheological characterization of **Ebecryl 220** and similar UV-curable resins for 3D printing applications.

Key Rheological Parameters for 3D Printing Resins

The successful formulation and application of a 3D printing resin are heavily dependent on its flow behavior. Key rheological parameters include:

- **Viscosity:** A measure of a fluid's resistance to flow. For vat photopolymerization techniques, the viscosity must be low enough to allow for timely recoating of the build platform between layers.
- **Shear Thinning:** The phenomenon where a fluid's viscosity decreases with an increasing rate of shear. This is a desirable property for 3D printing resins, as it facilitates flow during the recoating process (high shear) while maintaining shape and preventing dripping at rest (low shear).
- **Viscoelasticity (Storage and Loss Moduli):** These parameters describe the material's ability to store and dissipate energy upon deformation. The storage modulus (G') represents the elastic component, while the loss modulus (G'') represents the viscous component.
- **Gel Point:** The point during curing where the storage and loss moduli cross over ($G' = G''$). This signifies the transition from a liquid to a solid-like state and is a critical parameter for understanding the curing kinetics.

Data Presentation

The following tables summarize the expected rheological behavior of a hexafunctional aromatic urethane acrylate resin like **Ebecryl 220**. Note: This data is representative and should be confirmed by experimental measurement for specific formulations.

Table 1: Viscosity as a Function of Shear Rate

Shear Rate (s^{-1})	Viscosity (Pa·s)
0.1	15.0
1	12.5
10	10.0
100	8.5
1000	7.0

Table 2: Viscoelastic Properties During UV Curing

Time (s)	UV Exposure	Storage Modulus (G') (Pa)	Loss Modulus (G'') (Pa)	Tan (δ) (G''/G')
0	Off	10	100	10.0
5	On	50	150	3.0
10	On	1000	800	0.8
15	On	10000	5000	0.5
20	Off	50000	10000	0.2
30	Off	100000	8000	0.08

Experimental Protocols

Viscosity Measurement

Objective: To determine the viscosity of the uncured **Ebecryl 220** resin as a function of shear rate.

Apparatus:

- Rotational rheometer with a parallel plate or cone-and-plate geometry.
- Temperature control unit.

Methodology:

- Set the rheometer to the desired temperature, typically 25 °C.
- Place a sufficient amount of the uncured **Ebecryl 220** resin onto the lower plate of the rheometer.
- Lower the upper geometry to the specified gap setting (e.g., 1 mm).
- Remove any excess resin from the edges of the geometry.

- Perform a shear rate sweep from a low shear rate (e.g., 0.1 s^{-1}) to a high shear rate (e.g., 1000 s^{-1}).
- Record the viscosity at various shear rates.
- Plot the viscosity as a function of the shear rate on a logarithmic scale.

Photo-Rheological Analysis (UV Curing)

Objective: To monitor the change in viscoelastic properties (G' and G'') of **Ebecryl 220** during UV curing to determine the gel point and final cured properties.

Apparatus:

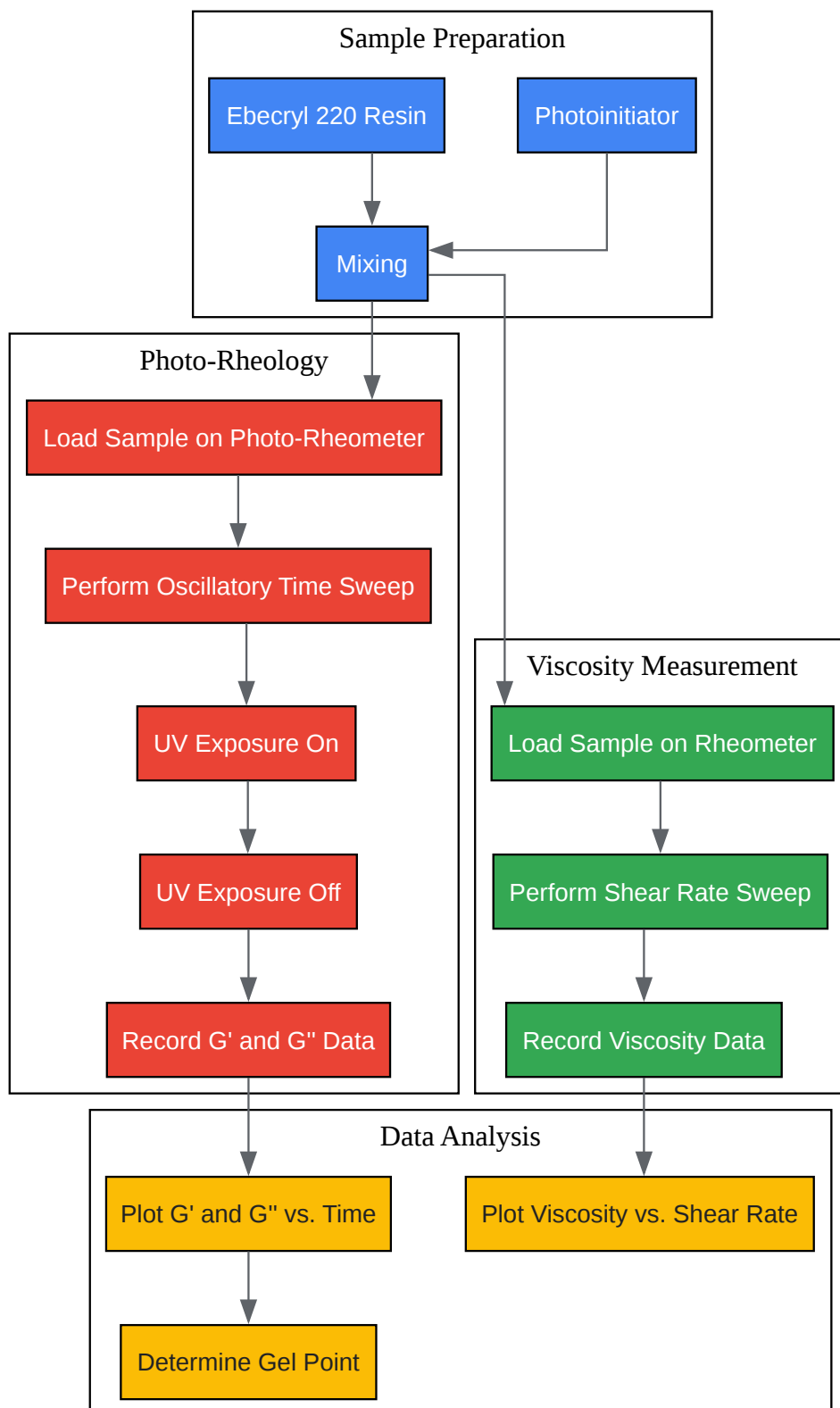
- Rotational rheometer equipped with a UV curing accessory (photo-rheometer).
- UV light source with controlled intensity.
- Parallel plate geometry (quartz or other UV-transparent material for the lower plate).

Methodology:

- Set the rheometer to the desired temperature (e.g., $25 \text{ }^\circ\text{C}$).
- Place the uncured **Ebecryl 220** resin onto the lower UV-transparent plate.
- Lower the upper plate to the desired gap setting (e.g., 0.5 mm).
- Remove any excess resin.
- Perform a time sweep experiment with a small-amplitude oscillatory shear at a constant frequency (e.g., 1 Hz) and strain.
- Allow the system to equilibrate for a short period (e.g., 30 seconds) to obtain the baseline rheological properties of the uncured resin.
- Turn on the UV light source at a specified intensity.
- Continuously record the storage modulus (G') and loss modulus (G'') as a function of time.

- Turn off the UV light after a predetermined exposure time.
- Continue to monitor G' and G'' to observe any post-curing effects.
- The gel point is identified as the time at which G' equals G'' .

Visualizations



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Caption: Experimental workflow for rheological characterization.

Conclusion

The rheological characterization of **Ebecryl 220** is essential for its successful implementation in 3D printing. By following the detailed protocols outlined in this application note, researchers can obtain critical data on the resin's viscosity, shear-thinning behavior, and curing kinetics. This information is invaluable for optimizing resin formulations, defining processing parameters for 3D printing, and ensuring the quality and performance of the final printed parts. The provided representative data and workflow diagrams serve as a guide for researchers and professionals in the field.

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References

- [1. Palmer Holland, Inc. - EBECRYL 220 - Urethane Acrylates - Wood \[products.palmerholland.com\]](#)
- [2. EBECRYL® 220 - allnex \[allnex.com\]](#)
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